6-Ethyl-2-methylquinolin-4-ol potential as pharmaceutical intermediate

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Compound of Interest

Compound Name:	*6-Ethyl-2-methylquinolin-4-OL*
CAS No.:	*62510-40-1*
Cat. No.:	*B11909926*

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Technical Dossier: 6-Ethyl-2-methylquinolin-4-ol

CAS Registry Number: 62510-40-1 Synonyms: 6-Ethyl-2-methyl-4-hydroxyquinoline; 6-Ethyl-quinaldine-4-ol Molecular Formula: $C_{12}H_{13}NO$ Molecular Weight: 187.24 g/mol [1][2]

Executive Summary

6-Ethyl-2-methylquinolin-4-ol is a privileged heterocyclic intermediate belonging to the 4-hydroxyquinoline class. Distinguished by the lipophilic ethyl substitution at the C6 position, this scaffold serves as a critical building block for modulating the pharmacokinetic profile (logP) of quinoline-based therapeutics. It is primarily utilized as a precursor for 4-aminoquinoline antimalarials, WDR5 inhibitors (epigenetic cancer therapy), and antibacterial agents. Its utility stems from its ability to undergo regiospecific functionalization at the C3 (electrophilic substitution) and C4 (nucleophilic displacement via 4-chloro intermediate) positions.

Chemical Identity & Tautomerism

Understanding the tautomeric equilibrium of this compound is prerequisite for designing successful reaction protocols.

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- Structure: The compound exists in equilibrium between the enol form (4-hydroxyquinoline) and the keto form (4-quinolone).
- Dominant Species: In the solid state and polar solvents, the 4-quinolone (keto) tautomer predominates due to the stabilization energy of the vinylogous amide system.
- Reactivity Implication: Reactions targeting the oxygen (O-alkylation) vs. the nitrogen (N-alkylation) must be controlled by solvent choice and base selection. However, for chlorination (a key activation step), the reaction proceeds through the hydroxy tautomer reacting with phosphorus oxychloride.

Synthetic Methodology: The Conrad-Limpach Protocol

The most robust route to **6-Ethyl-2-methylquinolin-4-ol** is the Conrad-Limpach synthesis. This method is preferred over the Knorr synthesis to ensure the formation of the 4-hydroxyquinoline isomer rather than the 2-hydroxy isomer.

Reaction Logic[4][5]

- Condensation (Kinetic Control): Reaction of 4-ethylaniline with ethyl acetoacetate at low temperature (<100°C) with acid catalysis forms the

  -amino crotonate (enamine).
- Cyclization (Thermodynamic Control): High-temperature thermal cyclization (>250°C) of the isolated enamine drives the intramolecular substitution, releasing ethanol and forming the quinoline ring.

Step-by-Step Protocol

Reagents: 4-Ethylaniline (1.0 eq), Ethyl acetoacetate (1.1 eq), Acetic acid (cat.), Diphenyl ether (solvent for cyclization).

Step 1: Enamine Formation[3][4]

- Charge a reactor with 4-ethylaniline and ethyl acetoacetate in benzene or toluene.

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- Add catalytic catalytic acetic acid or HCl (0.05 eq).
- Reflux with a Dean-Stark trap to continuously remove water (azeotropic distillation). Critical: Water removal drives the equilibrium to the enamine.
- Concentrate in vacuo to yield the crude ethyl 3-((4-ethylphenyl)amino)but-2-enoate.

Step 2: Thermal Cyclization

- Pre-heat diphenyl ether (or Dowtherm A) to 250°C in a separate vessel.
- Add the crude enamine dropwise to the boiling solvent. Note: Rapid addition ensures immediate cyclization and prevents polymerization.
- Maintain temperature at 245–255°C for 30–60 minutes. Ethanol is evolved (distill off if possible).
- Cool the mixture to room temperature. The product, **6-ethyl-2-methylquinolin-4-ol**, typically precipitates.
- Filter and wash with hexane/ether to remove the high-boiling solvent. Recrystallize from ethanol.

Synthetic Pathway Visualization

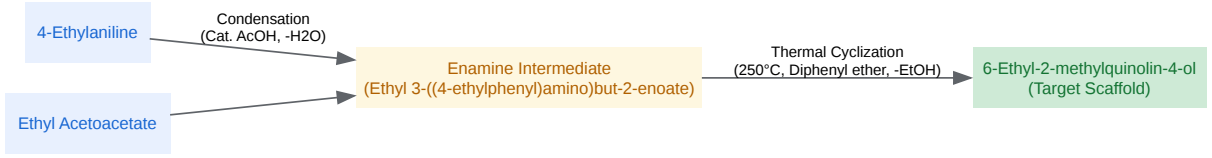

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Figure 1: The Conrad-Limpach synthesis route ensuring regiospecific formation of the 4-hydroxy isomer.

Pharmaceutical Utility & Functionalization

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This intermediate acts as a "gateway" molecule. The 4-OH group is rarely the final pharmacophore; rather, it is the handle for further derivatization.

Key Transformation: Chlorination

Converting the 4-ol to a 4-chloro derivative creates a highly reactive electrophile for nucleophilic aromatic substitution (

).

- Reagent: Phosphorus Oxychloride (

).
- Product: 4-Chloro-6-ethyl-2-methylquinoline.
- Application: This chloride can be displaced by amines to generate 4-aminoquinoline antimalarials (analogs of Chloroquine) or WDR5 inhibitors (via displacement with complex amines or piperazines).

Structure-Activity Relationship (SAR) Mapping

The 6-ethyl group provides steric bulk and lipophilicity (

value), improving membrane permeability compared to the 6-methyl or 6-H analogs.

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Position	Modification Potential	Pharmaceutical Relevance
C4 (OH/Cl)	Nucleophilic Displacement	Core pharmacophore attachment (e.g., diamine side chains for DNA intercalation).
C3 (H)	Electrophilic Substitution	Halogenation or Mannich reaction to introduce solubility-enhancing groups.
C6 (Ethyl)	Alkyl Substitution	Lipophilic tuning; enhances blood-brain barrier (BBB) penetration.
N1	Alkylation	Generation of quinolones (antibacterials) or quaternary salts.

Applications Workflow

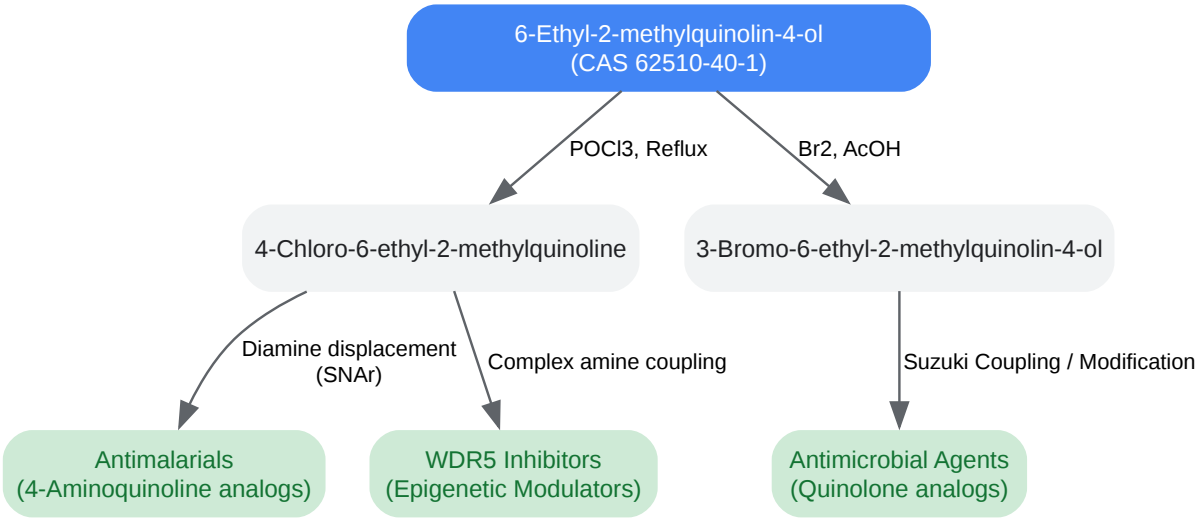

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Figure 2: Divergent synthesis pathways from the core scaffold to bioactive pharmaceutical classes.

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Analytical Characterization

To validate the integrity of the intermediate, the following specifications should be met:

- HPLC Purity: >98.0% (Area %).
  - Column: C18 Reverse Phase.
  - Mobile Phase: Acetonitrile/Water (0.1% TFA) gradient.
  - Detection: UV at 254 nm (Quinoline absorption).
- 1H NMR (DMSO-d6):
  - 11.5 ppm (s, 1H, OH/NH - broad, exchangeable).
  - 7.8–7.2 ppm (m, 3H, Aromatic protons).
  - 5.9 ppm (s, 1H, H-3 proton of quinolone ring).
  - 2.7 ppm (q, 2H, Ethyl
).
  - 2.4 ppm (s, 3H, 2-Methyl).
  - 1.2 ppm (t, 3H, Ethyl
).

References

- Conrad, M., & Limpach, L. (1887).[5] Über das Chinaldin und seine Derivate. Berichte der deutschen chemischen Gesellschaft.
- Wang, Z. (2010).[5] Conrad-Limpach Reaction. In: Comprehensive Organic Name Reactions and Reagents. Wiley.
- Patel, N. B., et al. (2011). Synthesis and biological evaluation of some new 4-hydroxy quinoline derivatives. Arabian Journal of Chemistry.

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- Google Patents. (2021). WO2021092525A1 - Wdr5 inhibitors and modulators. (Cites **6-ethyl-2-methylquinolin-4-ol** as Intermediate 62 precursor).
- PubChem. (n.d.). Compound Summary: **6-Ethyl-2-methylquinolin-4-ol**.[1][2][6][7] National Library of Medicine.

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Sources

- 1. 6-ETHYL-2-METHYLQUINOLIN-4-OL | 62510-40-1 [m.chemicalbook.com]
- 2. alchempharmtech.com [alchempharmtech.com]
- 3. youtube.com [youtube.com]
- 4. Conrad-Limpach Reaction (Chapter 17) - Name Reactions in Organic Synthesis [cambridge.org]
- 5. scribd.com [scribd.com]
- 6. Buy 6-Hydroxy-3-methoxy-2-methylbenzoic acid (EVT-12043184) [evitachem.com]
- 7. lookchem.com [lookchem.com]
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